

2-Ethoxy-4-methylpyridin-3-amine CAS number and identifiers

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Compound of Interest

Compound Name: 2-Ethoxy-4-methylpyridin-3-amine

Cat. No.: B3098776

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Technical Guide: 2-Ethoxy-4-methylpyridin-3-amine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound **2-Ethoxy-4-methylpyridin-3-amine** is not readily found in major chemical databases, and a specific CAS number has not been identified in the public domain. The following information, including identifiers, experimental protocols, and biological activity, is based on established chemical principles and data from structurally related compounds. This guide is intended for informational and research purposes only.

Chemical Identifiers and Properties

While a specific CAS number for **2-Ethoxy-4-methylpyridin-3-amine** is not publicly available, we can infer its chemical identifiers and properties based on its structure.

Table 1: Inferred Chemical Identifiers for **2-Ethoxy-4-methylpyridin-3-amine**

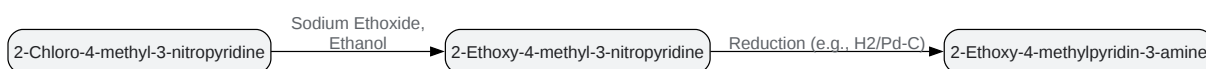
Identifier	Value
IUPAC Name	2-Ethoxy-4-methylpyridin-3-amine
Molecular Formula	C ₈ H ₁₂ N ₂ O
Molecular Weight	152.19 g/mol
Canonical SMILES	CCOC1=C(C(=CC=N1)C)N
InChI Key	(Predicted)
CAS Number	Not Assigned

Hypothetical Synthesis

The synthesis of **2-Ethoxy-4-methylpyridin-3-amine** can be envisioned through a multi-step process, adapting established methods for the synthesis of substituted pyridines. A plausible synthetic route could start from a commercially available substituted pyridine.

Proposed Synthetic Pathway

A potential synthetic route could involve the nitration of a 2-alkoxy-4-methylpyridine, followed by the reduction of the nitro group to an amine.



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Caption: Proposed synthesis of **2-Ethoxy-4-methylpyridin-3-amine**.

Experimental Protocol: Hypothetical Synthesis

Step 1: Synthesis of 2-Ethoxy-4-methyl-3-nitropyridine

- To a solution of sodium ethoxide (prepared by dissolving sodium metal in anhydrous ethanol), add 2-chloro-4-methyl-3-nitropyridine.

- Reflux the reaction mixture for several hours, monitoring the progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Partition the residue between water and an organic solvent (e.g., ethyl acetate).
- Separate the organic layer, dry it over anhydrous sodium sulfate, and concentrate it to obtain the crude product.
- Purify the crude 2-Ethoxy-4-methyl-3-nitropyridine by column chromatography.

Step 2: Synthesis of **2-Ethoxy-4-methylpyridin-3-amine**

- Dissolve 2-Ethoxy-4-methyl-3-nitropyridine in a suitable solvent such as ethanol or ethyl acetate.
- Add a catalytic amount of palladium on activated carbon (10% Pd-C).
- Subject the mixture to hydrogenation using a hydrogen balloon or a Parr hydrogenator at a suitable pressure.
- Monitor the reaction by TLC until the starting material is consumed.
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield the crude **2-Ethoxy-4-methylpyridin-3-amine**.
- Further purification can be achieved by recrystallization or column chromatography.

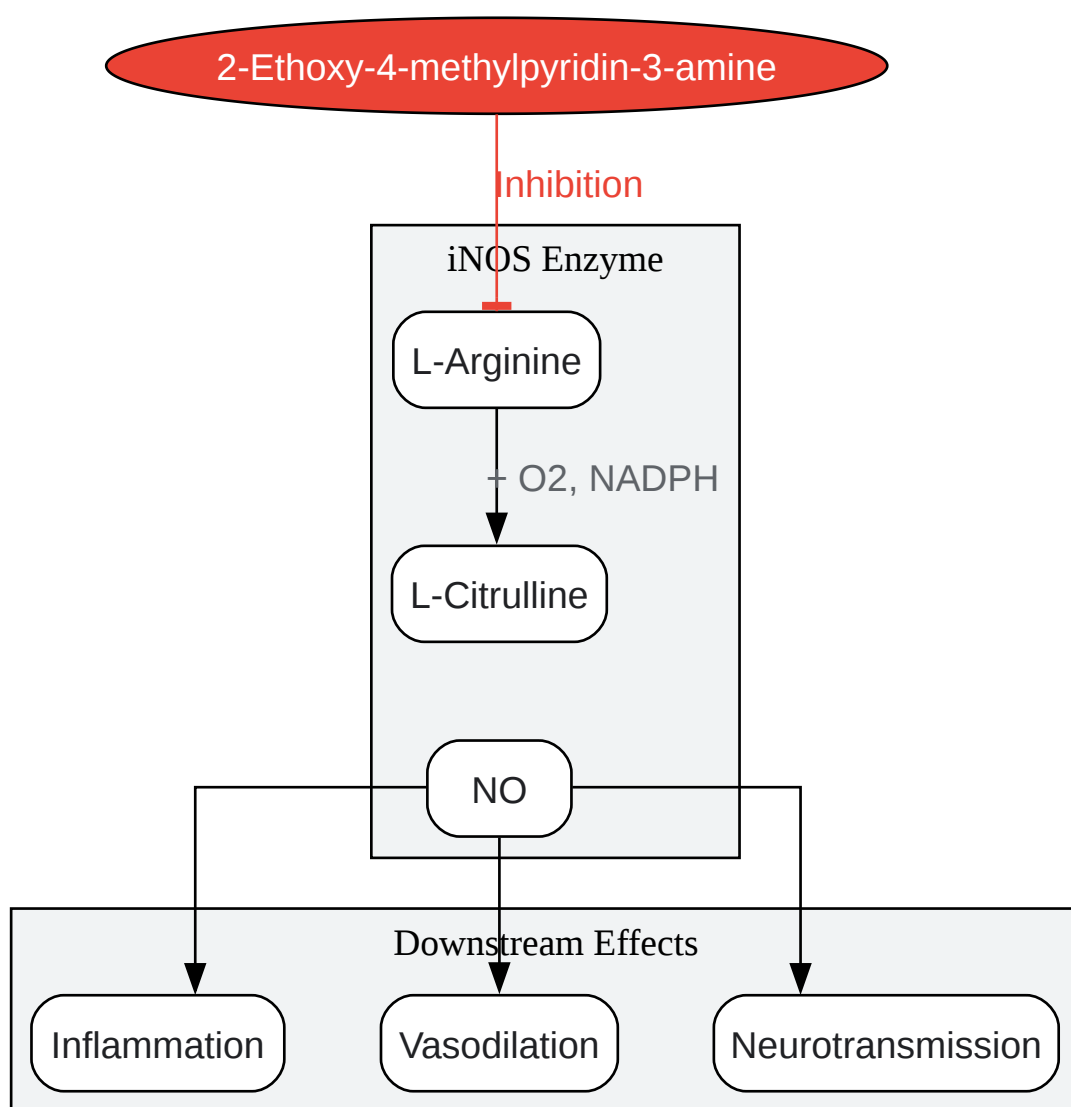
Potential Biological Activity and Signaling Pathway

Structurally similar compounds, particularly substituted 2-aminopyridines, have been investigated for a range of biological activities. For instance, certain 2-amino-4-methylpyridine analogues have been identified as inhibitors of inducible nitric oxide synthase (iNOS).^{[1][2]} The

overproduction of nitric oxide (NO) by iNOS is implicated in various inflammatory diseases and cancer.

Hypothetical Signaling Pathway: iNOS Inhibition

Given the structural similarity to known iNOS inhibitors, it is plausible that **2-Ethoxy-4-methylpyridin-3-amine** could act as an inhibitor of this enzyme. The binding of this compound to the active site of iNOS would block the conversion of L-arginine to L-citrulline and nitric oxide.



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Caption: Hypothetical inhibition of the iNOS pathway.

Summary of Related Compounds

To provide context, the following table summarizes identifiers for structurally similar compounds found in public databases.

Table 2: Identifiers of Structurally Related Compounds

Compound Name	CAS Number	Molecular Formula
2-Ethoxy-4-aminopyridine	89943-12-4	C ₇ H ₁₀ N ₂ O
3-Amino-4-ethoxypyridine	1633-43-8	C ₇ H ₁₀ N ₂ O
2-Amino-4-methylpyridine	695-34-1	C ₆ H ₈ N ₂
2-Chloro-3-amino-4-methylpyridine	133627-45-9	C ₆ H ₇ ClN ₂

This guide provides a foundational understanding of **2-Ethoxy-4-methylpyridin-3-amine** based on available chemical knowledge. Further experimental validation is necessary to confirm the properties and activities of this specific compound.

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References

- 1. scbt.com [scbt.com]
- 2. Design and Synthesis of 2-Amino-4-methylpyridine Analogues as Inhibitors for Inducible Nitric Oxide Synthase and in vivo Evaluation of [18F]6-(2-Fluoropropyl)-4-methyl-pyridin-2-amine as a Potential PET Tracer for Inducible Nitric Oxide Synthase - PMC [pmc.ncbi.nlm.nih.gov]
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